

Proper Disposal of Bromo-Dragonfly: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: Bromo-dragonfly, (+)-

Cat. No.: B15193865

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Disclaimer: Bromo-dragonfly is a potent psychoactive substance and is classified as a Schedule I controlled substance in the United States and is similarly controlled in many other countries. All handling and disposal procedures must be in strict compliance with local, state, and federal regulations. This document provides guidance for research and laboratory settings and is not intended for any other use.

Bromo-dragonfly, a synthetic hallucinogen, requires meticulous handling and disposal to ensure the safety of laboratory personnel and the environment. Due to its legal status and high potency, standard chemical waste procedures are insufficient and illegal. This guide outlines the essential steps for the proper disposal of (+)-Bromo-dragonfly, ensuring compliance and safety.

Chemical and Physical Properties

A summary of the key chemical and physical properties of Bromo-dragonfly is presented in the table below. This information is crucial for safe handling and for the accurate completion of waste disposal documentation.

Property	Value
IUPAC Name	1-(8-bromobenzo[1,2-b;4,5-b']difuran-4-yl)-2-aminopropane
Molecular Formula	C ₁₃ H ₁₂ BrNO ₂
Molar Mass	294.14 g/mol
Appearance	White or pinkish crystalline powder
Solubility (hydrochloride salt)	Soluble in DMF (1 mg/ml), DMSO (5 mg/ml), Methanol (1 mg/ml), and a 1:1 solution of DMSO:PBS (pH 7.2) (0.5 mg/ml)[1]

Disposal Procedures for Bromo-Dragonfly

The disposal of Bromo-dragonfly is governed by regulations for controlled substances. It is imperative to note that this substance cannot be disposed of through conventional laboratory waste streams, such as sinks or trash. The following step-by-step procedure outlines the compliant disposal process:

Step 1: Segregation and Secure Storage

- Immediately upon deciding to dispose of Bromo-dragonfly, it must be segregated from active chemical stocks.
- The container must be clearly labeled as "WASTE - DO NOT USE" or with similar unambiguous wording.
- The waste material must be stored in a secure, locked location, compliant with the storage requirements for Schedule I controlled substances, until it can be transferred for disposal.

Step 2: Contact Your Institution's Environmental Health & Safety (EHS) Department

- Do not attempt to transport or dispose of the material independently.
- Contact your institution's Environmental Health & Safety (EHS) department or the equivalent regulatory compliance office.

- Inform them that you have a Schedule I controlled substance that requires disposal. They will provide institution-specific procedures and arrange for collection by a licensed hazardous waste disposal company or a "reverse distributor" authorized by the Drug Enforcement Administration (DEA).

Step 3: Documentation

- Accurate and thorough documentation is a critical component of controlled substance disposal.
- You will be required to complete a DEA Form 41, "Registrants Inventory of Drugs Surrendered." Your EHS department will likely assist with this process.
- Maintain a copy of all disposal records for a minimum of two years, or as required by your institution and local regulations.

Step 4: Packaging for Disposal

- Follow the specific packaging instructions provided by your EHS department and the licensed disposal company.
- Typically, the original, securely sealed container is placed within a larger, compatible, and properly labeled outer container.

Step 5: Transfer of Custody

- The transfer of the waste material to the authorized disposal personnel must be witnessed and documented.
- Ensure that you receive a copy of the completed chain of custody form from the disposal company.

Experimental Protocols Cited

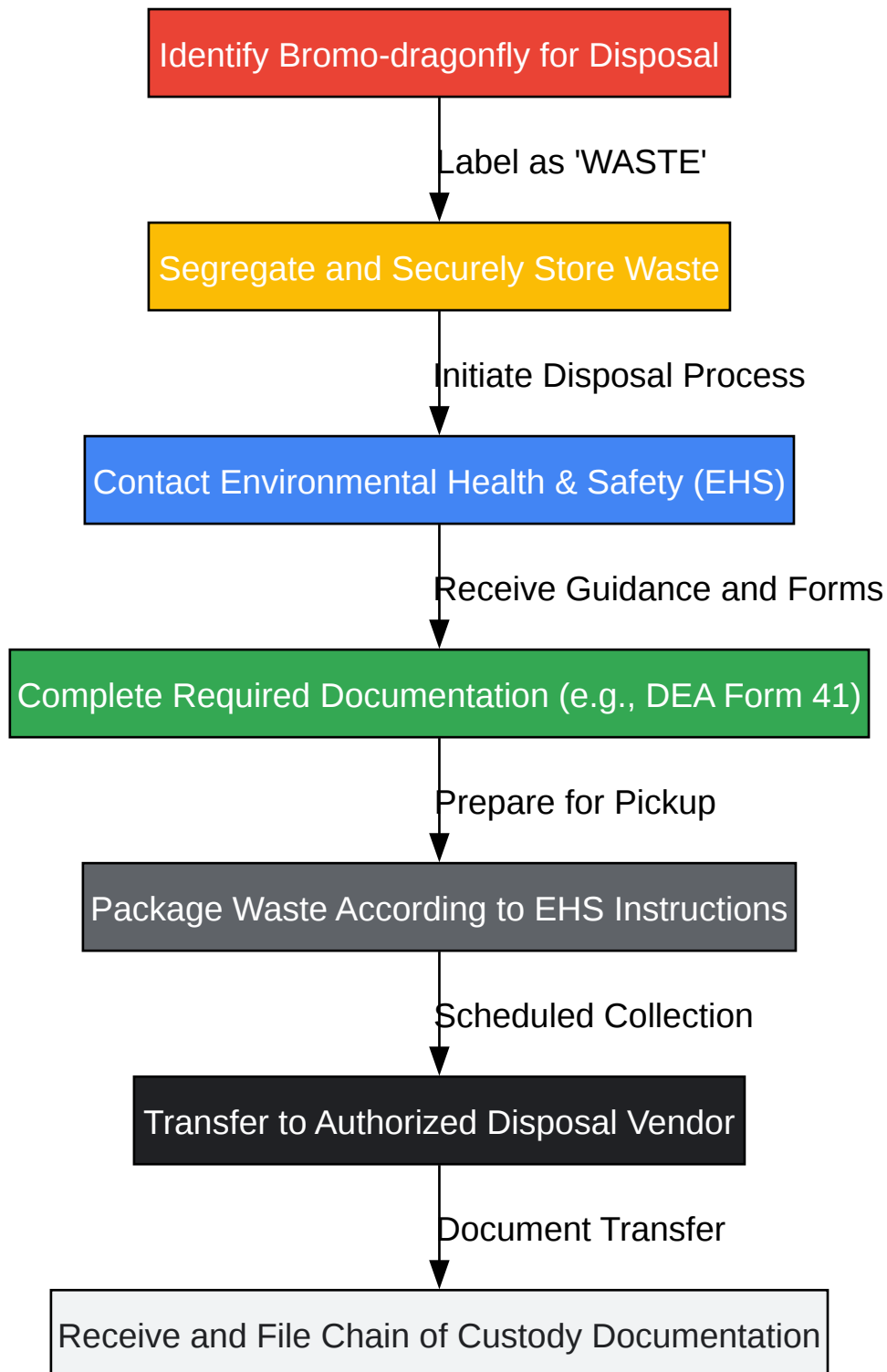
The disposal procedures outlined above are based on general guidelines for the management of controlled substances in a laboratory setting, as detailed by institutions such as the University of California, San Francisco (UCSF) and the University of Michigan. These protocols

emphasize the legal requirement for disposal through a licensed and approved vendor and prohibit on-site destruction or disposal through common waste streams.

Visualization of Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of Bromo-dragonfly.

Logical Workflow for Bromo-dragonfly Disposal



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References

- 1. caymanchem.com [caymanchem.com]
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